

# 3-Chloro-6-iodopyrazine-2-carboxylic acid

## SMILES string

**Author:** BenchChem Technical Support Team. **Date:** May 2026

### Compound of Interest

Compound Name: 3-Chloro-6-iodopyrazine-2-carboxylic acid

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An In-depth Technical Guide to 3-Chloro-6-iodopyrazine-2-carboxylic acid: A Keystone Building Block in Modern Drug Discovery

## Abstract

3-Chloro-6-iodopyrazine-2-carboxylic acid is a highly functionalized heterocyclic compound of significant interest to the pharmaceutical and agrochemical industries. Its unique trifunctional nature, featuring a carboxylic acid, a chlorine atom, and an iodine atom on a pyrazine core, offers orthogonal chemical handles for sequential and site-selective modifications. This guide provides a comprehensive technical overview of this valuable synthetic intermediate, detailing its physicochemical properties, plausible synthetic strategies, and its versatile applications as a molecular scaffold in the development of complex, biologically active molecules. We delve into the mechanistic rationale behind its synthesis and utility in key transformations such as amide couplings and palladium-catalyzed cross-coupling reactions, providing researchers with the foundational knowledge to effectively leverage this compound in their discovery programs.

## Introduction: The Pyrazine Scaffold in Medicinal Chemistry

The pyrazine ring, a six-membered aromatic heterocycle containing two nitrogen atoms at positions 1 and 4, is a privileged scaffold in medicinal chemistry.<sup>[1]</sup> Its presence in numerous FDA-approved drugs and clinical candidates stems from its ability to act as a bioisostere for other aromatic systems, its capacity for hydrogen bonding, and its role in modulating the physicochemical properties of a molecule, such as solubility and metabolic stability.

Pyrazinamide, a first-line treatment for tuberculosis, stands as a testament to the therapeutic potential of simple pyrazine derivatives.<sup>[2]</sup>

In the quest for novel therapeutics, medicinal chemists rely on versatile building blocks that allow for the systematic exploration of chemical space through techniques like fragment-based drug design and parallel synthesis. 3-Chloro-6-iodopyrazine-2-carboxylic acid has emerged as a preeminent example of such a building block. The differential reactivity of its three functional groups—the carboxylic acid for amide bond formation, the highly reactive iodine for cross-coupling, and the less reactive chlorine for subsequent modifications—provides a powerful platform for constructing diverse molecular architectures.

## Physicochemical and Structural Properties

The foundational step in utilizing any chemical building block is a thorough understanding of its intrinsic properties. The key identifiers and characteristics of 3-Chloro-6-iodopyrazine-2-carboxylic acid are summarized below.

### Structural Information

The Simplified Molecular-Input Line-Entry System (SMILES) string provides a machine-readable representation of the molecule's structure.

SMILES String: O=C(O)c1nc(Cl)c(I)cn1

Below is a visualization of the molecular structure generated using the DOT language.

Caption: 2D Structure of 3-Chloro-6-iodopyrazine-2-carboxylic acid.

## Physicochemical Data

| Property          | Value                                                          | Source     |
|-------------------|----------------------------------------------------------------|------------|
| Molecular Formula | C <sub>5</sub> H <sub>2</sub> ClIN <sub>2</sub> O <sub>2</sub> | Calculated |
| Molecular Weight  | 284.44 g/mol                                                   | Calculated |
| Canonical SMILES  | <chem>C1=C(N=C(C(=N1)C(=O)O)Cl)I</chem>                        | Inferred   |
| Appearance        | Expected to be an off-white to yellow solid                    | N/A        |
| Solubility        | Soluble in polar organic solvents like DMF, DMSO, and alcohols | N/A        |
| CAS Number        | Not readily available                                          | N/A        |

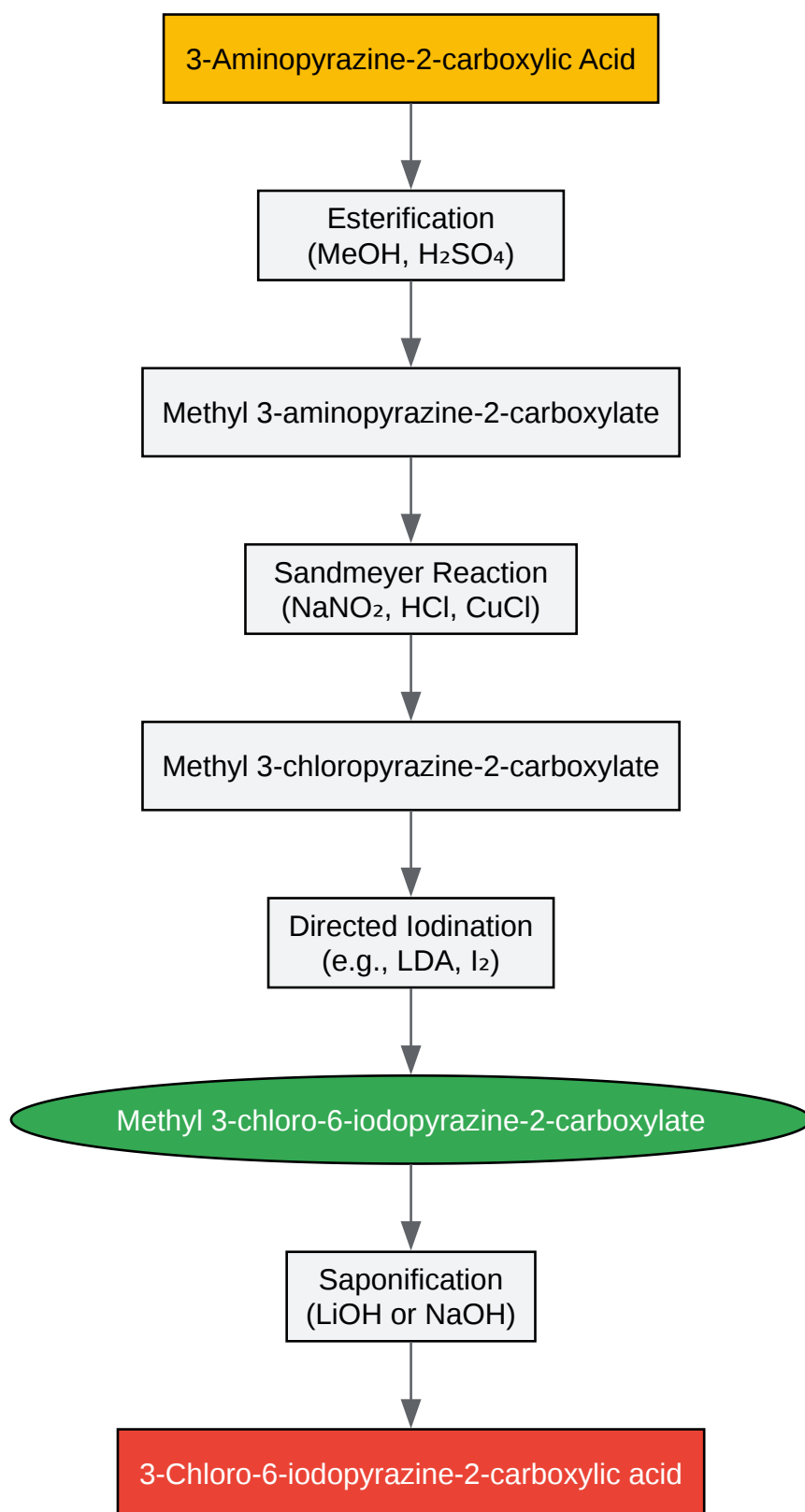
## Synthesis and Mechanistic Considerations

A robust and scalable synthesis is paramount for the widespread adoption of a building block. While a specific, published route for 3-Chloro-6-iodopyrazine-2-carboxylic acid is not prominently available, a logical synthetic pathway can be proposed based on established heterocyclic chemistry transformations. The following multi-step synthesis starts from the commercially available 3-aminopyrazine-2-carboxylic acid.

## Proposed Synthetic Workflow

The proposed synthesis involves three key transformations:

- Esterification: Protection of the carboxylic acid to prevent unwanted side reactions in subsequent steps.
- Sandmeyer Reaction: Conversion of the amino group to a chloro group via a diazonium salt intermediate.
- Iodination: Introduction of the iodine atom onto the pyrazine ring.
- Saponification: Deprotection of the ester to yield the final carboxylic acid.



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Caption: Proposed synthetic pathway for the target compound.

## Step-by-Step Experimental Protocol (Illustrative)

### Step 1: Methyl 3-aminopyrazine-2-carboxylate (Esterification)

- **Rationale:** The carboxylic acid is protected as a methyl ester to prevent it from interfering with the Sandmeyer reaction. An acid catalyst like sulfuric acid protonates the carbonyl oxygen, making the carbonyl carbon more electrophilic and susceptible to attack by methanol.
- **Procedure:**
  - Suspend 3-aminopyrazine-2-carboxylic acid (1.0 eq) in methanol (10 vol).
  - Cool the mixture to 0 °C in an ice bath.
  - Slowly add concentrated sulfuric acid (0.1-0.2 eq) dropwise.
  - Allow the mixture to warm to room temperature and then heat to reflux for 4-6 hours, monitoring by TLC.
  - Cool the reaction, neutralize with a saturated solution of sodium bicarbonate, and extract with ethyl acetate.
  - Wash the organic layer with brine, dry over sodium sulfate, and concentrate under reduced pressure to yield the methyl ester.

### Step 2: Methyl 3-chloropyrazine-2-carboxylate (Sandmeyer Reaction)

- **Rationale:** The Sandmeyer reaction is a classic method for converting an aromatic amine into a halide.<sup>[3]</sup> The amine is first diazotized with nitrous acid (generated in situ from sodium nitrite and HCl) to form a diazonium salt. This salt is then decomposed by a copper(I) chloride catalyst to yield the corresponding aryl chloride.
- **Procedure:**
  - Dissolve the methyl ester from Step 1 (1.0 eq) in aqueous HCl (e.g., 6M).
  - Cool the solution to 0-5 °C.

- Add a solution of sodium nitrite (1.1 eq) in water dropwise, keeping the temperature below 5 °C.
- Stir for 30 minutes to ensure complete formation of the diazonium salt.
- In a separate flask, prepare a solution of copper(I) chloride (1.2 eq) in HCl.
- Slowly add the cold diazonium salt solution to the CuCl solution. Vigorous nitrogen evolution will be observed.
- Stir at room temperature for 1-2 hours after the addition is complete.
- Extract the product with dichloromethane, wash, dry, and purify by column chromatography.

### Step 3: Methyl 3-chloro-6-iodopyrazine-2-carboxylate (Iodination)

- Rationale: The pyrazine ring is electron-deficient and not amenable to direct electrophilic iodination. A common strategy is directed ortho-metalation. A strong base like lithium diisopropylamide (LDA) can deprotonate the C-6 position, which is the most acidic proton due to the inductive effects of the ring nitrogens and the chloro group. The resulting lithiated species is a powerful nucleophile that can be quenched with an iodine source like molecular iodine (I<sub>2</sub>).
- Procedure:
  - Dissolve the chloro-ester from Step 2 (1.0 eq) in anhydrous THF under an inert atmosphere (e.g., nitrogen or argon).
  - Cool the solution to -78 °C (dry ice/acetone bath).
  - Slowly add a freshly prepared solution of LDA in THF (1.1 eq).
  - Stir at -78 °C for 1 hour to allow for complete deprotonation.
  - Add a solution of iodine (1.2 eq) in THF dropwise.

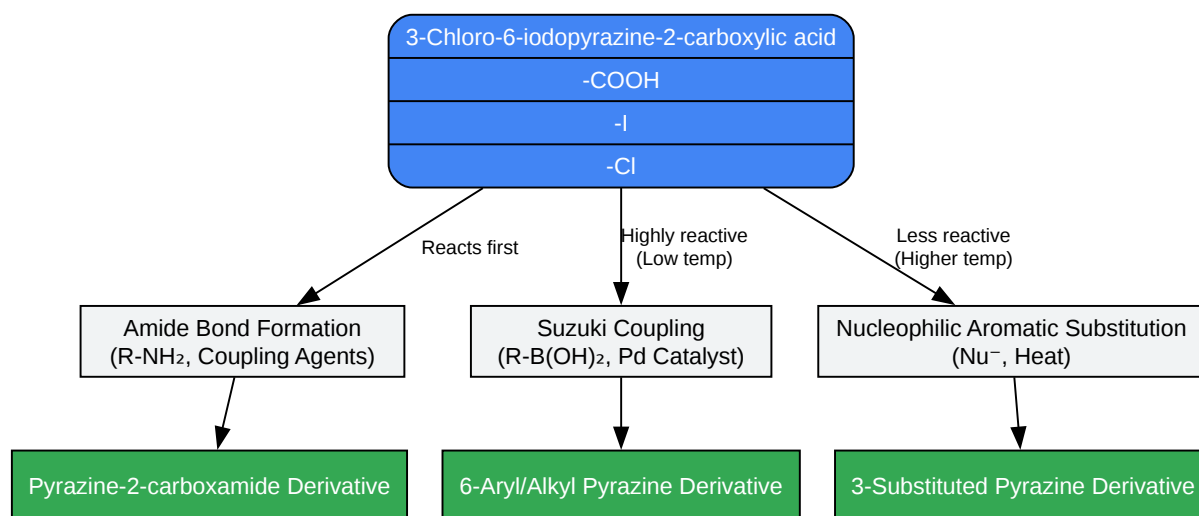
- Stir for another 1-2 hours at -78 °C, then allow the reaction to warm slowly to room temperature.
- Quench the reaction with a saturated solution of sodium thiosulfate to consume excess iodine.
- Extract with ethyl acetate, wash with brine, dry, and purify by chromatography. This should yield the desired product, which is also a known intermediate.[4]

#### Step 4: 3-Chloro-6-iodopyrazine-2-carboxylic acid (Saponification)

- Rationale: The final step is the hydrolysis of the methyl ester back to the carboxylic acid. Saponification using a base like lithium hydroxide (LiOH) is a standard and high-yielding procedure.[3]
- Procedure:
  - Dissolve the iodinated ester from Step 3 (1.0 eq) in a mixture of THF and water.
  - Add lithium hydroxide (2.0-3.0 eq) and stir at room temperature until TLC indicates complete consumption of the starting material.
  - Remove the THF under reduced pressure.
  - Acidify the remaining aqueous solution to pH 2-3 with dilute HCl.
  - The product will precipitate out of the solution. Filter the solid, wash with cold water, and dry under vacuum to obtain the final product.

## Applications in Drug Discovery

The synthetic utility of 3-Chloro-6-iodopyrazine-2-carboxylic acid lies in the orthogonal reactivity of its functional groups. This allows for a programmed, step-wise elaboration of the core scaffold.

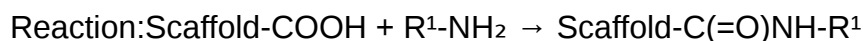


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Caption: Orthogonal reactivity of the key functional groups.

## Amide Bond Formation (-COOH)

The carboxylic acid is readily converted to amides using standard peptide coupling reagents like T3P, EDCI/HOBt, or HATU.[5] This reaction is typically high-yielding and tolerant of a vast range of primary and secondary amines, enabling the introduction of diverse side chains (R<sup>1</sup>). This is often the first step in a synthetic sequence.



## Palladium-Catalyzed Cross-Coupling (-I)

The carbon-iodine bond is the most reactive site for palladium-catalyzed cross-coupling reactions. It readily participates in:

- Suzuki Coupling: with boronic acids/esters to form C-C bonds (introducing R<sup>2</sup>).
- Sonogashira Coupling: with terminal alkynes to form C-C triple bonds.

- Buchwald-Hartwig Amination: with amines to form C-N bonds.
- Heck Reaction: with alkenes to form C-C double bonds.

The high reactivity of the C-I bond allows these reactions to proceed under mild conditions, often leaving the C-Cl bond untouched for subsequent functionalization.[6]

Reaction: Scaffold-I + R<sup>2</sup>-B(OH)<sub>2</sub> --[Pd catalyst]--> Scaffold-R<sup>2</sup>

## Nucleophilic Aromatic Substitution or Cross-Coupling (-Cl)

The carbon-chlorine bond is significantly less reactive than the C-I bond. It can undergo nucleophilic aromatic substitution (S<sub>N</sub>Ar) with strong nucleophiles at elevated temperatures. Alternatively, after the C-I bond has been functionalized, the C-Cl bond can be activated for a second cross-coupling reaction under more forcing conditions, allowing for the introduction of a third point of diversity (R<sup>3</sup>).

Reaction: Scaffold-Cl + Nu<sup>-</sup> --[Heat]--> Scaffold-Nu

## Spectroscopic Characterization (Predicted)

For a research audience, understanding the expected analytical signature is crucial for reaction monitoring and product verification.

- <sup>1</sup>H NMR: The spectrum would be simple, showing one singlet in the aromatic region (typically δ 8.5-9.0 ppm) corresponding to the single proton at the C-5 position. A broad singlet at a higher chemical shift (>10 ppm) would be present for the carboxylic acid proton, which would be exchangeable with D<sub>2</sub>O.
- <sup>13</sup>C NMR: Five distinct signals for the pyrazine carbons would be expected. The carboxyl carbon would be the most downfield (~160-170 ppm). The carbons bearing the electronegative halogen atoms (C-3 and C-6) would also be significantly downfield, with the carbon attached to iodine (C-6) showing a characteristically lower chemical shift compared to what might be expected, due to the heavy atom effect.

- FT-IR: Key vibrational stretches would include a broad O-H band for the carboxylic acid ( $2500\text{--}3300\text{ cm}^{-1}$ ), a sharp and strong C=O stretch ( $\sim 1700\text{--}1730\text{ cm}^{-1}$ ), and various C=C and C=N stretches in the  $1400\text{--}1600\text{ cm}^{-1}$  region characteristic of the aromatic ring.

## Conclusion

3-Chloro-6-iodopyrazine-2-carboxylic acid is more than just a chemical; it is a strategic tool for the modern medicinal chemist. Its well-differentiated functional groups provide a blueprint for the efficient and controlled construction of complex molecular entities. By understanding its synthesis, properties, and orthogonal reactivity, researchers can unlock its full potential to accelerate the discovery of new and effective therapeutics. This guide serves as a foundational resource, empowering scientists to confidently incorporate this versatile building block into their synthetic programs.

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- To cite this document: BenchChem. [3-Chloro-6-iodopyrazine-2-carboxylic acid SMILES string]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15247001/docs#3-chloro-6-iodopyrazine-2-carboxylic-acid-smiles-string\]](https://www.benchchem.com/product/b15247001/docs#3-chloro-6-iodopyrazine-2-carboxylic-acid-smiles-string)

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